

# A Technical Guide to Procuring 3-Methoxybutanal for Laboratory Research

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## Compound of Interest

Compound Name: 3-Methoxybutanal

Cat. No.: B3384146

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This guide serves as a resource for researchers, scientists, and drug development professionals on identifying reputable suppliers for **3-Methoxybutanal** (CAS No. 5281-76-5). It includes key chemical identifiers, a protocol for supplier qualification, and a list of potential vendors.

## Chemical Profile: 3-Methoxybutanal

A clear understanding of the compound's properties is the first step in sourcing. All researchers should verify these details against their specific experimental requirements.

Property	Value	Source
CAS Number	5281-76-5	[1][2]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>2</sub>	[1][3]
Molecular Weight	102.13 g/mol	[1][2]
IUPAC Name	3-methoxybutanal	[2]
Synonyms	3-Methoxy butyraldehyde, β-Methoxybutyraldehyde	[3]
Density	0.887 g/cm <sup>3</sup>	[3]
Boiling Point	127.8°C at 760 mmHg	[3]
Flash Point	26.2°C	[3]

## Reputable Suppliers and Sourcing Considerations

Procuring research chemicals, particularly rare or specialized ones, requires careful vetting of suppliers. The following are established distributors in the life science and chemical synthesis industries where **3-Methoxybutanal** may be sourced.

- Sigma-Aldrich (Merck): A prominent global supplier offering a vast catalog of chemicals for research and production. They list **3-Methoxybutanal** under their "AldrichCPR" brand, which is designated for early discovery researchers as part of a collection of rare chemicals.
  - Important Note: For this specific product, Sigma-Aldrich states that it is sold "AS-IS," and analytical data is not collected by the company. The buyer assumes full responsibility for confirming the product's identity and purity. While Certificates of Analysis (COA) and Certificates of Origin (COO) are listed as key documents, their content may be limited for such products.
- Other Major Scientific Suppliers: While not appearing in the top search results for this specific compound, researchers should also consider querying the catalogs of other major reputable suppliers known for their comprehensive offerings, such as:
  - Thermo Fisher Scientific
  - TCI (Tokyo Chemical Industry)
  - VWR (Avantor)

## Protocol for Supplier Qualification and Chemical Procurement

A systematic approach to procurement is critical to ensure the quality and integrity of research materials.

### Step 1: Initial Supplier Screening

- Identify potential suppliers through chemical search engines (e.g., PubChem, ChemSpider) and direct catalog searches of major distributors like Sigma-Aldrich.

- Shortlist suppliers that list the exact CAS number (5281-76-5).

#### Step 2: Documentation Review

- Request or download the Safety Data Sheet (SDS) for handling and safety protocols.
- Request a lot-specific Certificate of Analysis (COA). A typical COA includes:
  - Compound identification (Name, CAS, Lot Number).
  - Measured physical properties.
  - Purity assessment results (e.g., via HPLC, GC, NMR).
  - Date of release and retest/expiry date.<sup>[4]</sup>
- For compounds like this one sold "as-is", scrutinize the available documentation to understand what quality guarantees are provided, if any.

#### Step 3: Purity and Grade Verification

- Confirm that the offered purity (e.g., >95%, >98%) meets the sensitivity requirements of the intended application.
- Be aware that for some rare chemicals, extensive analytical data may not be provided by the supplier, and independent verification by the research lab may be necessary upon receipt.

#### Step 4: Quotation and Lead Time

- Contact qualified suppliers for price quotations, available quantities (e.g., mg, g), and estimated delivery times.
- Inquire about shipping and storage conditions (e.g., temperature requirements).

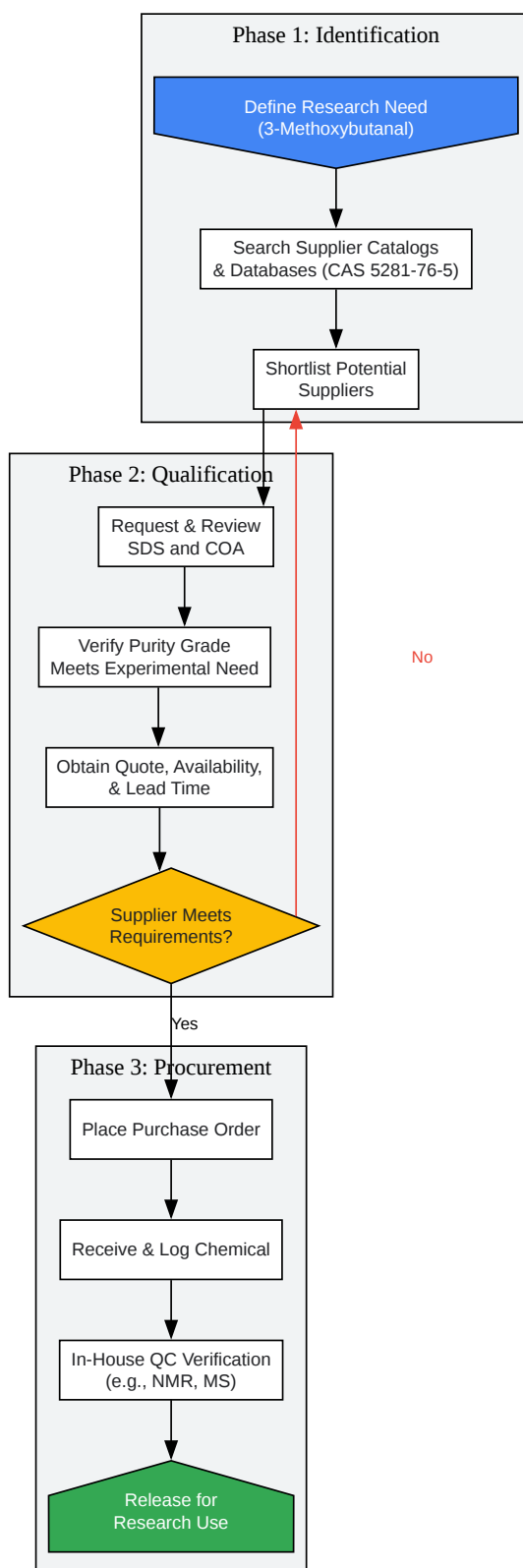
#### Step 5: Purchase and Incoming Quality Control

- Place the order with the selected supplier.
- Upon receipt, log the chemical into the laboratory inventory system.

- It is best practice, especially for critical applications or when supplier data is limited, to perform in-house analytical verification (e.g., NMR, mass spectrometry) to confirm identity and purity before use.

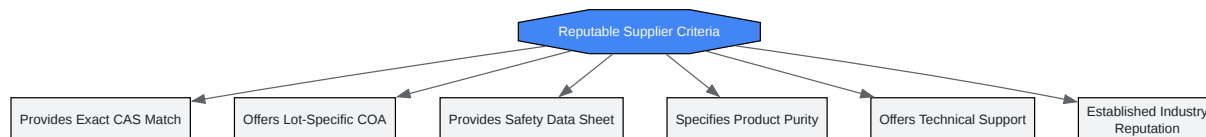
## Workflow and Logic Diagrams

To visualize the procurement process, the following diagrams illustrate the logical flow for selecting a supplier and qualifying a chemical.



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Caption: Workflow for Chemical Supplier Selection and Procurement.



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Caption: Key Criteria for Evaluating Chemical Suppliers.

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## References

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- 2. 3-Methoxybutyraldehyde | C<sub>5</sub>H<sub>10</sub>O<sub>2</sub> | CID 98040 - PubChem [pubchem.ncbi.nlm.nih.gov]
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